

Essential Safety and Logistical Guide for Handling (-)-Dizocilpine Maleate

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Compound of Interest		
Compound Name:	(-)-Dizocilpine maleate	
Cat. No.:	B15617384	Get Quote

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and logistical information for the handling and disposal of **(-)-Dizocilpine maleate** (also known as MK-801), a potent, non-competitive NMDA receptor antagonist. Due to its neuroactive and hazardous properties, stringent adherence to these protocols is necessary to ensure personnel safety and environmental protection.

Hazard Identification and Risk Assessment

(-)-Dizocilpine maleate is a hazardous substance that is harmful if swallowed and causes skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] As a potent neuroactive compound, it requires careful handling to prevent accidental exposure.

Quantitative Data Summary

While a specific Occupational Exposure Limit (OEL) for (-)-Dizocilpine maleate is not established, a control banding approach is recommended for potent pharmaceutical compounds.[2][3][4][5] This involves categorizing the compound based on its toxicological properties to determine the necessary level of containment and personal protective equipment. Given its high potency, (-)-Dizocilpine maleate should be handled under conditions designed to keep airborne concentrations and surface contamination to a minimum.



Parameter	Value/Recommendation	Source
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion	[1]
Recommended Control Banding	High Potency (handle in a containment ventilated enclosure or isolator)	[4]
Solubility	Soluble in DMSO and Dimethyl Formamide (DMF). Sparingly soluble in aqueous buffers.	[6]

Operational Plan: Safe Handling Procedures

This section outlines the step-by-step procedures for safely handling **(-)-Dizocilpine maleate** in a laboratory setting.

Engineering Controls

- Primary Containment: All handling of powdered (-)-Dizocilpine maleate, including weighing
 and preparing solutions, must be conducted in a certified chemical fume hood, a
 containment ventilated enclosure (CVE), or a glove box to minimize inhalation exposure.[4]
- Ventilation: Ensure adequate ventilation in the laboratory.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling this compound.



PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves is recommended. Ensure gloves are compatible with the solvents being used (e.g., DMSO, DMF). Regularly inspect gloves for any signs of degradation or perforation and change them frequently.	Protects against skin contact. [1] Nitrile offers good resistance to a range of chemicals.
Eye Protection	Chemical safety goggles with side shields or a face shield.	Prevents eye contact with the powder or solutions.[1]
Lab Coat	A disposable, fluid-resistant lab coat or gown.	Protects skin and personal clothing from contamination.
Respiratory Protection	For weighing and handling the powder, a NIOSH-approved respirator is required. The type of respirator should be determined by a risk assessment, but an N95, P100, or a Powered Air-Purifying Respirator (PAPR) should be considered.[7][8][9]	Minimizes the risk of inhaling the potent powder.

Step-by-Step Handling Protocol

- Preparation: Before starting, ensure all necessary equipment and materials, including the SDS, are readily available. The designated handling area within the containment unit should be clean.
- Donning PPE: Put on all required PPE in the correct order (gown, respirator, eye protection, and then gloves).
- Weighing: Carefully weigh the required amount of (-)-Dizocilpine maleate powder on a tared weigh paper or in a suitable container within the containment unit.



- Solution Preparation: If preparing a solution, slowly add the solvent to the powder to avoid generating dust. Use a vortex mixer or sonicator to aid dissolution as needed.
- Handling Solutions: When working with solutions, exercise caution to prevent splashes and spills.
- Post-handling: After handling, decontaminate all surfaces and equipment.
- Doffing PPE: Remove PPE in the reverse order of donning, being careful to avoid selfcontamination. Dispose of all disposable PPE as hazardous waste.
- Hygiene: Wash hands thoroughly with soap and water after removing PPE.[1]

Disposal Plan: Decontamination and Waste Management

Proper disposal of **(-)-Dizocilpine maleate** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Decontamination

- Spills: In case of a spill, immediately alert others in the area. For small powder spills, gently
 cover with a damp paper towel to avoid raising dust, then clean with a suitable
 decontaminating solution. For liquid spills, absorb with an inert material and then
 decontaminate the area. All spill cleanup materials must be disposed of as hazardous waste.
- Equipment: Decontaminate all non-disposable equipment that has come into contact with the compound. A solution of soap and water, followed by a rinse with an appropriate solvent, can be effective.

Waste Segregation and Disposal

All waste generated from handling **(-)-Dizocilpine maleate** must be treated as hazardous pharmaceutical waste.



Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed, and puncture- resistant hazardous waste container (often black for hazardous pharmaceutical waste).[10]	Includes contaminated gloves, gowns, weigh papers, pipette tips, and other disposables.
Liquid Waste	Labeled, sealed, and leak- proof hazardous waste container compatible with the solvents used.	Includes unused solutions and solvent rinses from cleaning equipment.
Sharps Waste	Labeled, puncture-proof sharps container.	Includes contaminated needles and syringes.

All hazardous waste must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.[10][11][12][13] Do not dispose of this material down the drain or in the regular trash.

Experimental Protocols Cited

The following provides a summary of methodologies from research articles involving (-)-Dizocilpine maleate (MK-801). Researchers should consult the original publications for complete details.

In Vitro Studies

- Cell Culture Treatment: In studies with primary neuronal cell cultures, cells were treated with MK-801 at concentrations ranging from 20 to 200 μM for 24 and 48 hours to assess cell viability and toxicity.[14]
- NMDA Receptor Antagonism: For dose-response analysis in cortical networks, MK-801 was delivered sequentially at increasing concentrations from 1 nM to 10 μM.[15]
- Inhibition of β-amyloid Peptide Aggregation: The effect of (+)MK-801 on Aβ[1–42] and Aβ[1–40] peptides was studied, where it was shown to accelerate the formation of β-sheet structures.[16]



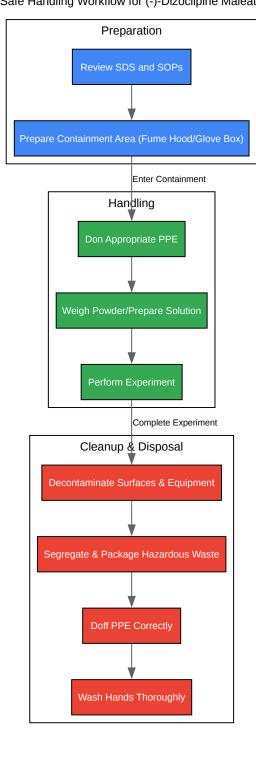
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In Vivo Studies

 Induction of Schizophrenia-like Models: In Sprague-Dawley rats, Dizocilpine maleate dissolved in 0.9% sterile saline was administered intraperitoneally at a dose of 0.2 mg/kg.
 [17]

Visual Workflow for Safe Handling





Safe Handling Workflow for (-)-Dizocilpine Maleate

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Caption: Workflow for the safe handling of (-)-Dizocilpine maleate.



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